

Solubility Profile of 4-Hydroxy-2-methylbenzaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzaldehyde

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Introduction

4-Hydroxy-2-methylbenzaldehyde, a key aromatic aldehyde, serves as a versatile intermediate in the synthesis of various pharmaceuticals, fragrances, and other specialty chemicals. A thorough understanding of its solubility in different organic solvents is paramount for optimizing reaction conditions, designing efficient purification strategies, and developing robust formulations. This technical guide provides a comprehensive overview of the available solubility data for **4-Hydroxy-2-methylbenzaldehyde**, details established experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Hydroxy-2-methylbenzaldehyde** is essential for interpreting its solubility behavior.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₈ H ₈ O ₂ | [1][2][3] |
| Molecular Weight | 136.15 g/mol | [1][2] |
| Appearance | White crystalline solid | [1] |
| Melting Point | 45-47 °C | [1] |
| Boiling Point | 121-122 °C | [1] |
| Density | 1.17 g/cm ³ | [1] |

Solubility Data

Quantitative solubility data for **4-Hydroxy-2-methylbenzaldehyde** in a wide range of organic solvents is not extensively reported in publicly available literature. However, qualitative descriptions consistently indicate its solubility profile.

Qualitative Solubility

The compound is generally described as soluble in common organic solvents and slightly soluble in water.[1]

| Solvent Class | General Solubility |
|------------------------------------|--------------------|
| Alcohols (e.g., Methanol, Ethanol) | Soluble |
| Ketones (e.g., Acetone) | Soluble |
| Ethers (e.g., Diethyl Ether) | Soluble |
| Oils | Soluble |
| Water | Slightly Soluble |

Note: For the structurally similar isomer, 4-hydroxybenzaldehyde, the solubility in water at 30.5 °C is reported as 1.38 g/100mL, and in benzene at 65 °C, it is 3.68 g/mL.[4][5] This information is provided for comparative purposes only and does not represent the solubility of **4-Hydroxy-2-methylbenzaldehyde**.

Experimental Protocols for Solubility Determination

The following protocols describe established methods for quantitatively determining the solubility of a solid compound like **4-Hydroxy-2-methylbenzaldehyde** in an organic solvent. The most common and reliable is the shake-flask method, with the concentration of the resulting saturated solution being determined by gravimetric analysis or High-Performance Liquid Chromatography (HPLC).[\[6\]](#)[\[7\]](#)[\[8\]](#)

Shake-Flask Method for Achieving Equilibrium

This initial step is crucial for preparing a saturated solution, which is a prerequisite for any accurate solubility measurement.[\[6\]](#)[\[7\]](#)

Objective: To prepare a saturated solution of **4-Hydroxy-2-methylbenzaldehyde** in a specific organic solvent at a controlled temperature, ensuring that the solution is in equilibrium with the solid phase.

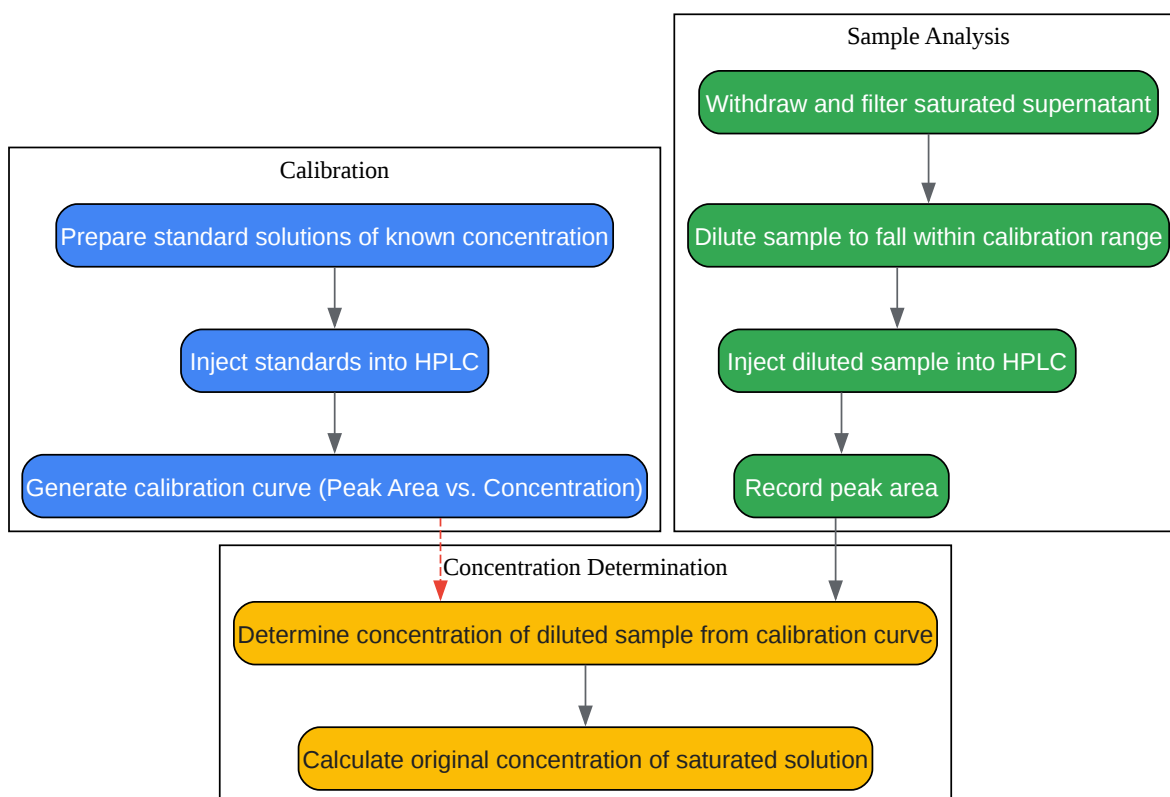
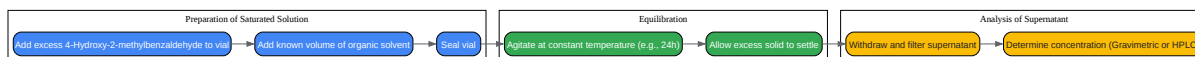
Materials:

- **4-Hydroxy-2-methylbenzaldehyde** (solid)
- Selected organic solvent (e.g., ethanol, acetone)
- Thermostatically controlled shaker or water bath
- Screw-cap vials or flasks
- Spatula
- Analytical balance

Procedure:

- Add an excess amount of solid **4-Hydroxy-2-methylbenzaldehyde** to a vial. The presence of undissolved solid at the end of the equilibration period is essential to confirm saturation.[\[8\]](#)
- Add a known volume of the selected organic solvent to the vial.

- Securely cap the vial to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from several hours to 24 hours or more, depending on the solvent and the compound's dissolution rate.^{[9][10]}
- After the equilibration period, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.



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